

AS1892802 batch-to-batch variability

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Compound of Interest

Compound Name: AS1892802

Cat. No.: B591422

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Technical Support Center: AS1892802

Welcome to the technical support center for **AS1892802**, a potent and selective inhibitor of Rho-associated protein kinase (ROCK). This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues and answering frequently asked questions that may arise during experiments involving **AS1892802**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **AS1892802**?

AS1892802 is a potent, ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). It exhibits inhibitory activity against both ROCK1 and ROCK2.^[1] By inhibiting ROCK, **AS1892802** can influence various cellular processes, including cell migration, proliferation, and apoptosis.^[2] Its effects have been studied in the context of chronic pain, osteoarthritis, and neurodegenerative diseases.^{[1][2][3]}

Q2: How should I store and handle **AS1892802**?

For optimal stability, it is recommended to store **AS1892802** as a solid at room temperature. For creating stock solutions, consult the manufacturer's datasheet for the recommended solvent (typically DMSO). Once in solution, it is advisable to aliquot and store at -20°C or -80°C to minimize freeze-thaw cycles.

Q3: What are the known off-target effects of **AS1892802**?

While **AS1892802** is a selective ROCK inhibitor, it has been shown to inhibit PKAC- α and PRKX at higher concentrations. It is crucial to perform dose-response experiments to determine the optimal concentration for ROCK inhibition with minimal off-target effects in your specific experimental system.

Q4: I am observing high variability between my experimental replicates. What could be the cause?

High variability can stem from several factors, including inconsistent pipetting, temperature gradients across the assay plate, or edge effects.[4] Ensure your pipettes are calibrated, mix all reagents thoroughly, and consider avoiding the outer wells of multi-well plates to minimize evaporation.[4]

Troubleshooting Guides

Issue 1: Inconsistent or No Inhibitory Effect in Cellular Assays

If you are not observing the expected inhibitory effect of **AS1892802** in your cellular experiments, consider the following troubleshooting steps:

- Problem: The compound may have poor cell permeability.
 - Solution: While **AS1892802** is orally bioavailable, its permeability can vary between cell lines.[5] Consider using a cell line with known good permeability for small molecules or perform a cell permeability assay.
- Problem: The compound may be unstable in the cell culture medium.
 - Solution: The stability of the compound can be influenced by the components of the cell culture medium. Minimize the pre-incubation time of the compound in the medium before adding it to the cells.
- Problem: The concentration of the inhibitor may be too low.
 - Solution: Perform a dose-response experiment to determine the half-maximal inhibitory concentration (IC₅₀) in your specific cell line and assay.

- Problem: The chosen cell line may not have an active ROCK signaling pathway.
 - Solution: Confirm the expression and activation of ROCK and its downstream targets in your cell line using techniques like Western blotting or immunofluorescence.

Issue 2: Discrepancy Between In Vitro Kinase Assay and Cellular Assay Results

It is not uncommon to observe potent inhibition in a cell-free in vitro kinase assay but a weaker or no effect in a cell-based assay.

- Problem: The compound may be actively removed from the cell by efflux pumps.
 - Solution: Investigate if your cell line expresses high levels of efflux pumps like P-glycoprotein (MDR1). Co-incubation with a known efflux pump inhibitor can help to clarify this.
- Problem: The compound may bind to proteins in the cell culture serum.
 - Solution: Perform experiments in serum-free or low-serum conditions to assess the impact of serum proteins on compound activity.

Data Presentation

Hypothetical Batch-to-Batch Variability of AS1892802

Since specific public data on the batch-to-batch variability of **AS1892802** is not available, the following table presents a hypothetical scenario to illustrate how such data could be structured. This data is for illustrative purposes only and does not represent actual experimental results.

Parameter	Batch A	Batch B	Batch C	Acceptance Criteria
Purity (by HPLC)	99.2%	98.9%	99.5%	≥ 98.0%
IC50 (ROCK2, in vitro)	55 nM	61 nM	53 nM	50 - 70 nM
Cellular Potency (EC50)	152 nM	165 nM	148 nM	140 - 180 nM
Solubility (in DMSO)	> 50 mg/mL	> 50 mg/mL	> 50 mg/mL	> 40 mg/mL

Experimental Protocols

In Vitro ROCK Kinase Assay

This protocol provides a general framework for assessing the inhibitory activity of **AS1892802** against a purified ROCK enzyme.

Materials:

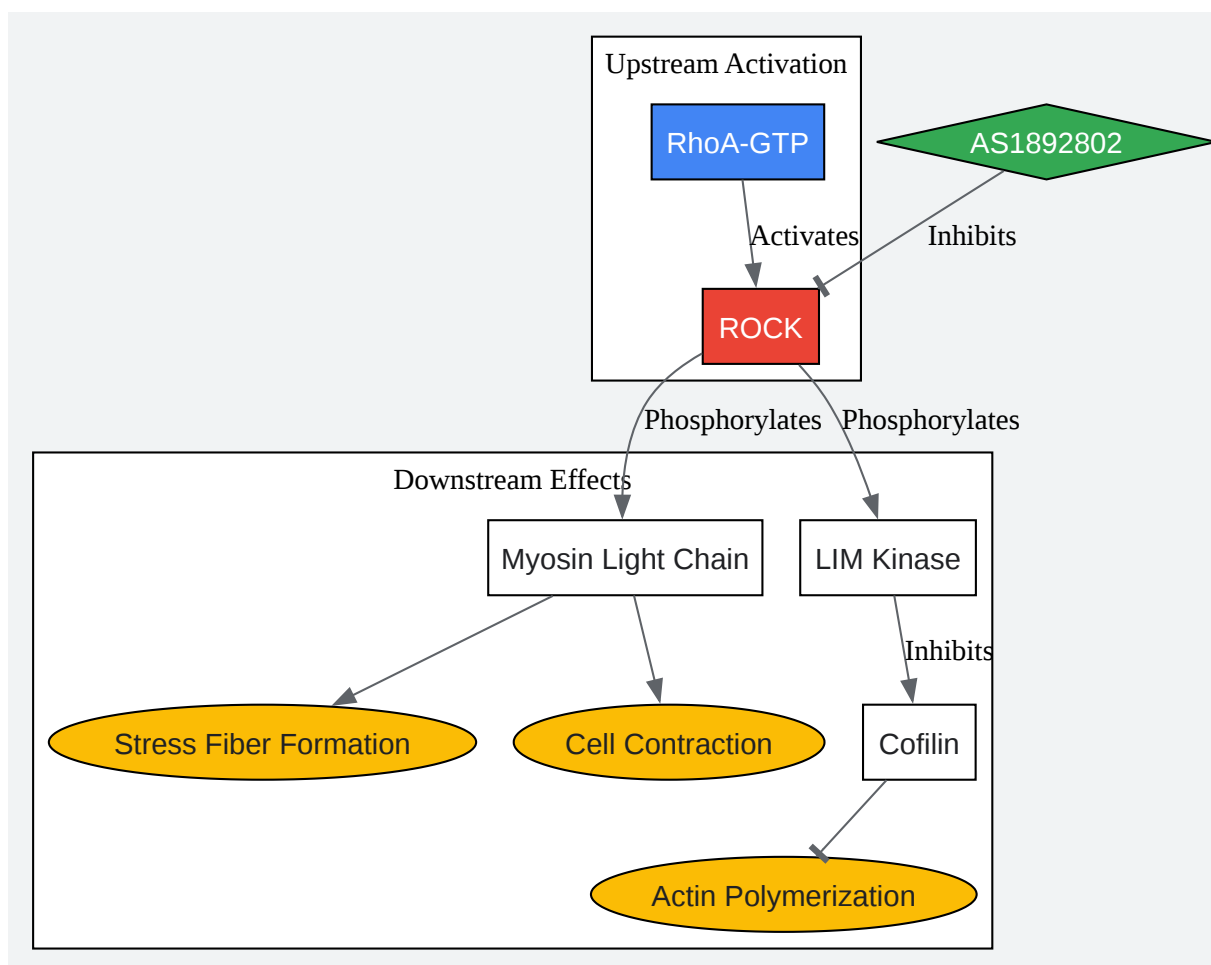
- Purified recombinant ROCK2 enzyme
- Kinase substrate (e.g., a peptide substrate like MYPT1)
- **AS1892802**
- ATP
- Kinase reaction buffer (e.g., 25 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM DTT)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 384-well assay plates

Procedure:

- Prepare a serial dilution of **AS1892802** in DMSO and then dilute in kinase reaction buffer.

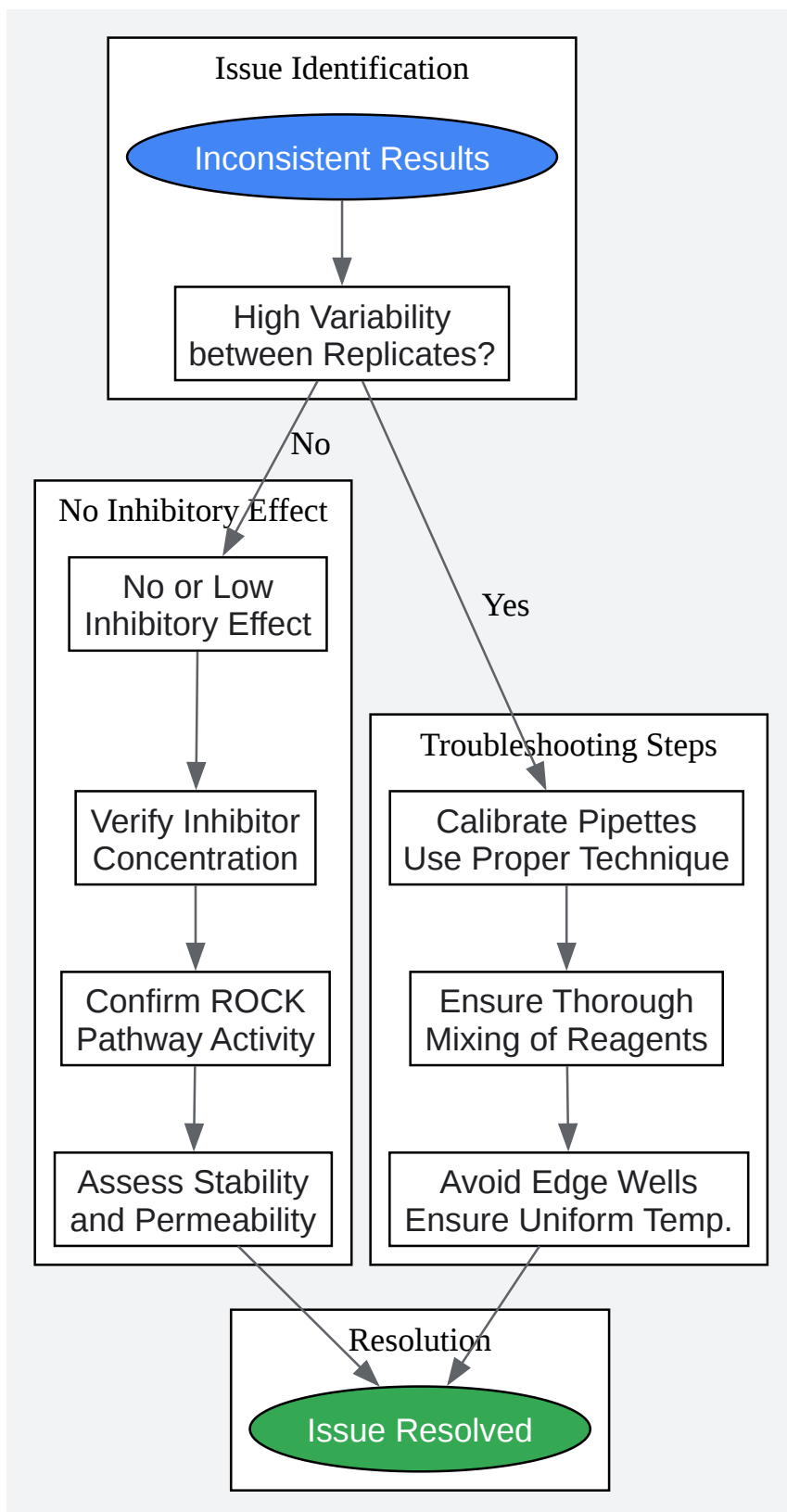
- Add the **AS1892802** solution or vehicle (DMSO in buffer) to the appropriate wells of the 384-well plate.
- Add the ROCK2 enzyme and substrate mix to all wells.
- Incubate for 10 minutes at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding ATP to all wells.
- Incubate for the desired time (e.g., 60 minutes) at room temperature.
- Stop the reaction and detect the signal according to the manufacturer's instructions for the chosen detection reagent.

Visualizations



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Caption: Simplified ROCK signaling pathway and the inhibitory action of **AS1892802**.



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Caption: A logical workflow for troubleshooting inconsistent experimental results with **AS1892802**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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